

Glutaric Anhydride-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Glutaric anhydride-d6

Cat. No.: B12394319

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Glutaric anhydride-d6**, a deuterated derivative of glutaric anhydride. This document outlines its chemical properties, and primary applications, and provides a detailed experimental protocol for its use as an internal standard in quantitative analysis.

Core Compound Specifications

Glutaric anhydride-d6 is the isotopically labeled form of glutaric anhydride, where six hydrogen atoms have been replaced by deuterium. This substitution makes it an ideal internal standard for mass spectrometry-based quantification of glutaric acid and related compounds.

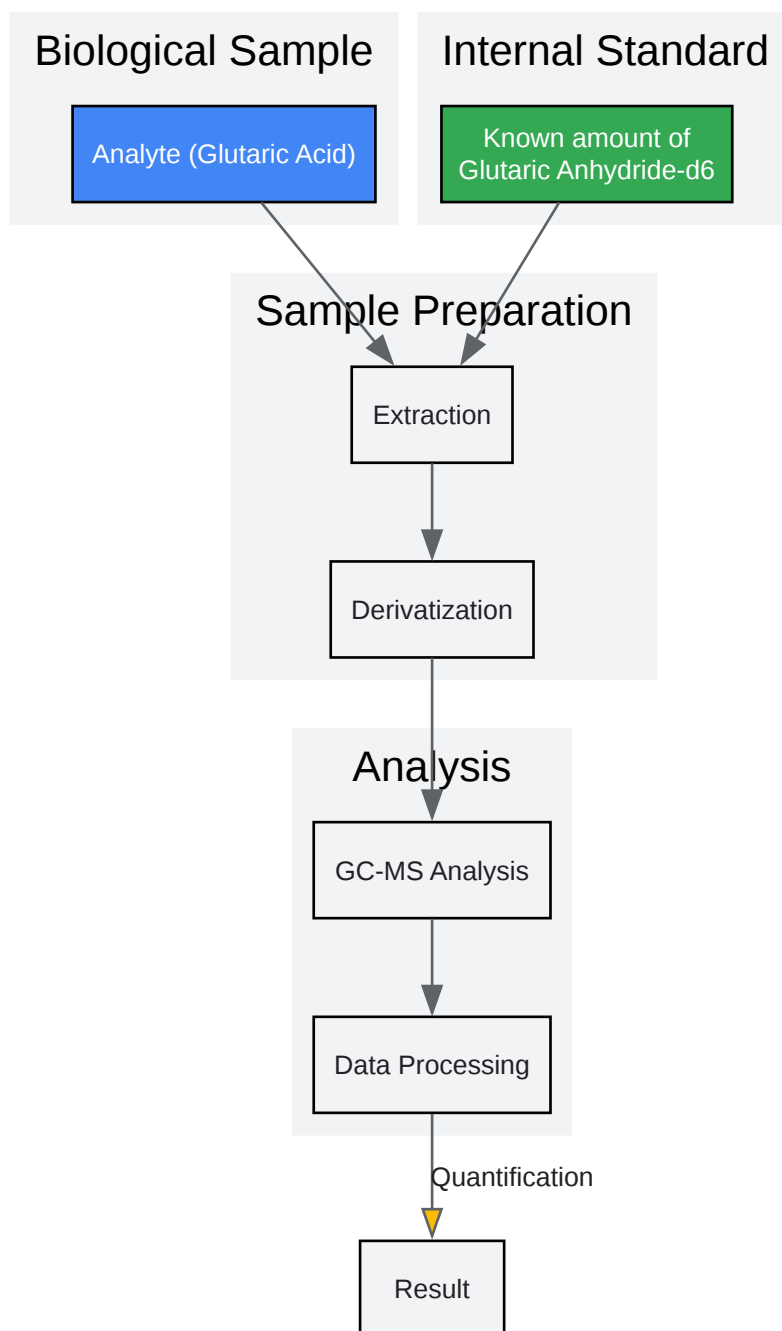
Property	Value	Non-Deuterated Value
CAS Number	1219794-53-2	108-55-4
Molecular Formula	C ₅ D ₆ O ₃	C ₅ H ₆ O ₃
Molecular Weight	120.14 g/mol	114.10 g/mol [1]
Appearance	White to pale yellow crystals/powder	White to pale yellow crystals/powder
Melting Point	50-55 °C (lit.)	50-55 °C (lit.) [2][3]
Boiling Point	150 °C/10 mmHg (lit.)	150 °C/10 mmHg (lit.) [2][3]

Application in Isotope Dilution Mass Spectrometry

Glutaric anhydride-d6 is primarily utilized as an internal standard in isotope dilution mass spectrometry (IDMS) for the precise quantification of glutaric acid in biological samples such as urine and serum.^{[4][5]} The principle of this method relies on the addition of a known amount of the deuterated standard to a sample. The chemically identical nature of the deuterated and non-deuterated compounds ensures they behave similarly during sample preparation and analysis. The mass difference allows the mass spectrometer to distinguish between the analyte and the internal standard, enabling accurate quantification.

Below is a diagram illustrating the general principle of isotope dilution mass spectrometry.

Principle of Isotope Dilution Mass Spectrometry



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Caption: General workflow for isotope dilution mass spectrometry.

Experimental Protocol: Quantification of Glutaric Acid in Urine

This protocol describes a typical method for the quantification of glutaric acid in urine samples using **Glutaric anhydride-d6** as an internal standard with gas chromatography-mass spectrometry (GC-MS).^{[4][5][6]}

Materials and Reagents

- **Glutaric anhydride-d6**
- Glutaric acid (for calibration standards)
- Ethyl acetate
- Hydrochloric acid (HCl)
- Sodium chloride (NaCl)
- Urease
- Methanol
- Derivatization agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane - BSTFA + 1% TMCS)
- Anhydrous sodium sulfate

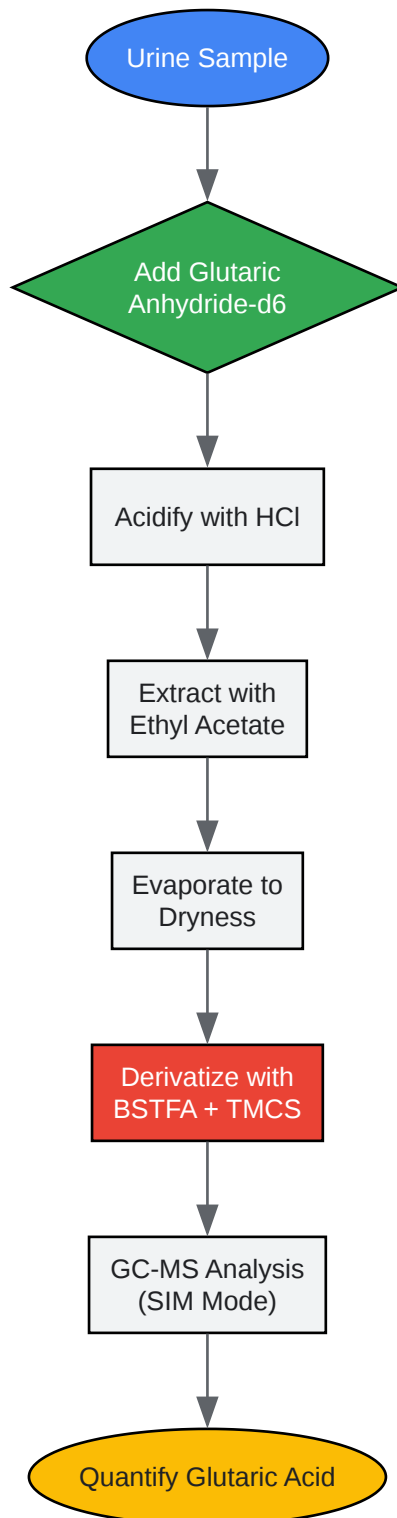
Procedure

- Sample Preparation:
 - To a 1 mL aliquot of urine, add a known amount of **Glutaric anhydride-d6** (internal standard).
 - For urine samples, it may be necessary to perform an enzymatic treatment with urease to remove urea.

- Acidify the sample with HCl to a pH of approximately 1.
- Saturate the aqueous phase with NaCl.
- Extraction:
 - Extract the glutaric acid and the internal standard from the sample using three successive portions of ethyl acetate.
 - Combine the organic extracts and dry over anhydrous sodium sulfate.
 - Evaporate the solvent to dryness under a stream of nitrogen.
- Derivatization:
 - To the dried residue, add the derivatization agent (e.g., 50 μ L of BSTFA + 1% TMCS).
 - Seal the vial and heat at 60-70°C for 30-60 minutes to form the trimethylsilyl (TMS) derivatives.[\[6\]](#)
- GC-MS Analysis:
 - Inject an aliquot of the derivatized sample into the GC-MS system.
 - Use a suitable capillary column (e.g., DB-5MS).
 - The mass spectrometer is operated in selected ion monitoring (SIM) mode to monitor characteristic ions for the TMS derivatives of glutaric acid and glutaric acid-d6.

The following diagram illustrates the experimental workflow for the quantification of glutaric acid.

Workflow for Glutaric Acid Quantification



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Caption: Experimental workflow for glutaric acid analysis.

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References

- 1. Glutaric anhydride | C₅H₆O₃ | CID 7940 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Glutaric anhydride CAS#: 108-55-4 [m.chemicalbook.com]
- 3. 戊二酸酐 95% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Quantification of glutaric acid by isotope dilution mass spectrometry for patients with glutaric acidemia type I: selected ion monitoring vs. selected ion storage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. familiasga.com [familiasga.com]
- 6. researchgate.net [researchgate.net]
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